

Cell Culture Applications of Phospholine Iodide: Application Notes and Protocols

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Compound of Interest

Compound Name: Phospholine

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Introduction

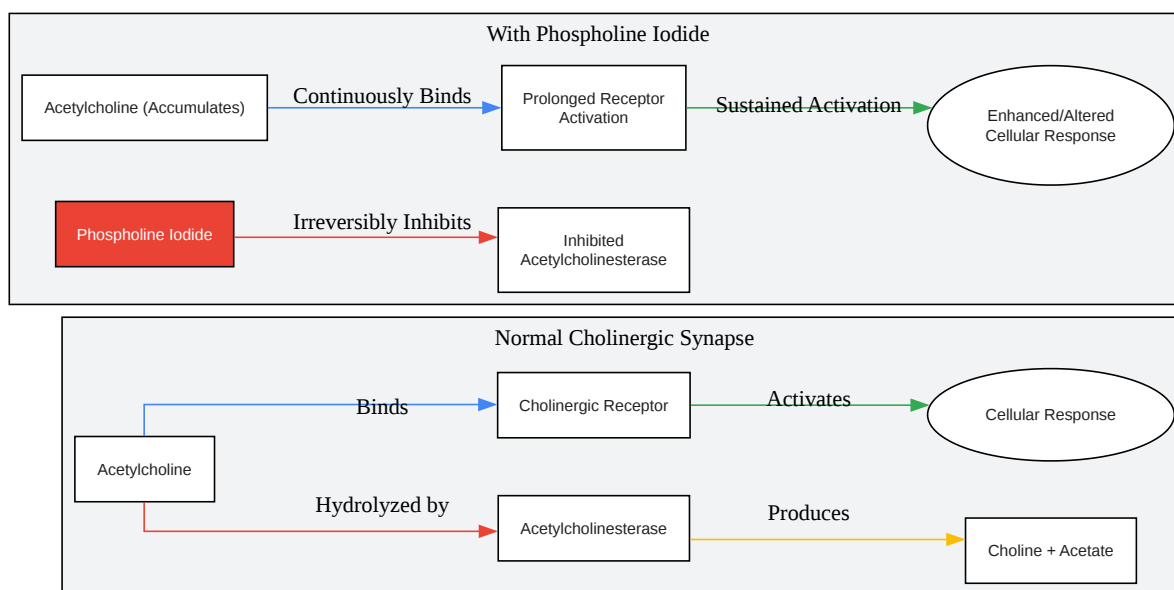
Phospholine iodide, the common trade name for echothiophate iodide, is a potent, long-acting, and irreversible organophosphate inhibitor of the enzyme acetylcholinesterase (AChE). [1][2] By covalently binding to the active site of AChE, it prevents the breakdown of the neurotransmitter acetylcholine (ACh), leading to an accumulation of ACh at cholinergic synapses. [1][3] While its clinical application is primarily in ophthalmology for the treatment of glaucoma and accommodative esotropia, [4][5] its robust mechanism of action presents a valuable tool for in vitro research in a variety of cell culture systems.

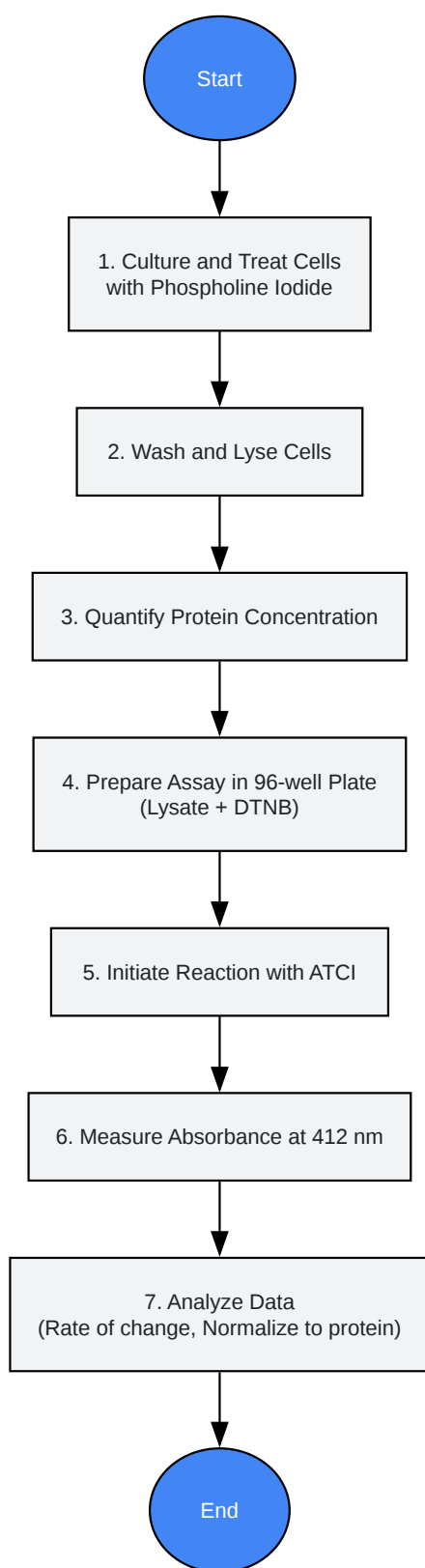
The significance of **Phospholine** iodide in cell culture extends beyond neuronal models. The discovery and characterization of non-neuronal cholinergic systems in a wide array of cell types—including cancer cells, immune cells, epithelial cells, and muscle cells—have opened new avenues for investigation. [6][7][8] These non-neuronal systems utilize acetylcholine as a local signaling molecule to regulate fundamental cellular processes such as proliferation, differentiation, apoptosis, and migration. [9][10][11] Consequently, **Phospholine** iodide can be employed as a chemical probe to modulate these pathways and elucidate the role of cholinergic signaling in diverse physiological and pathological contexts.

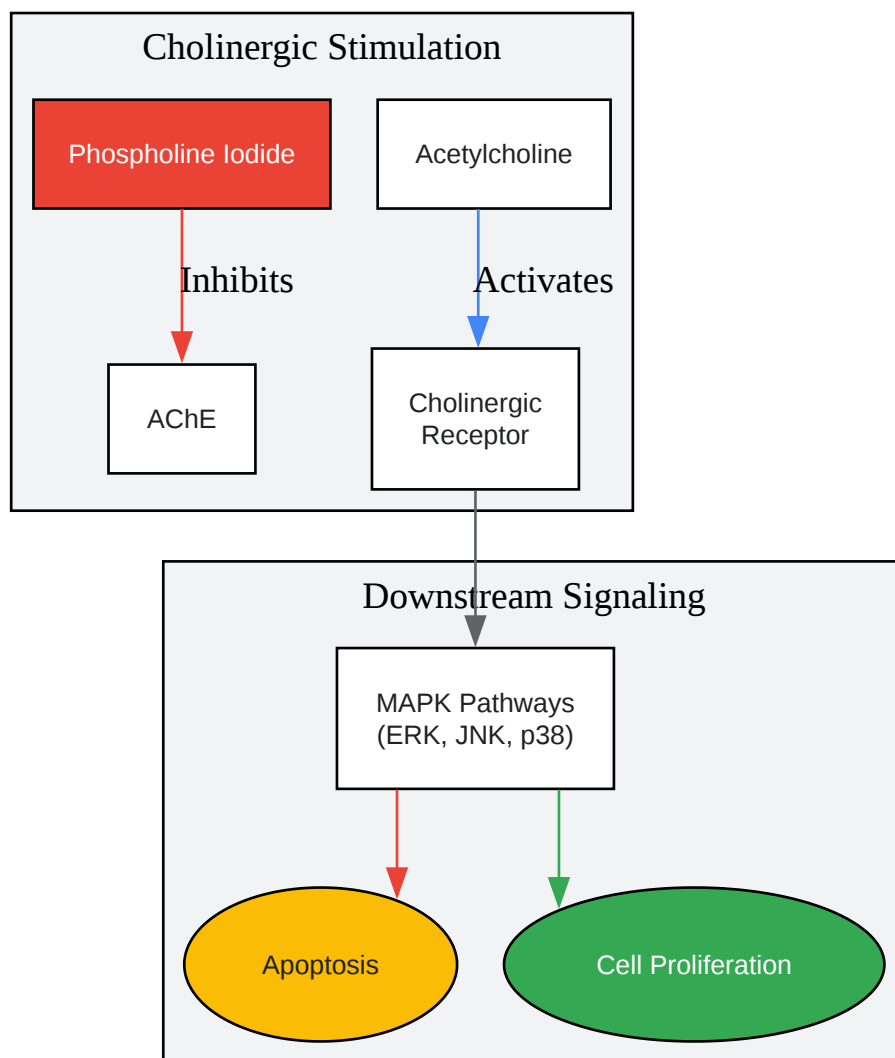
These application notes provide a comprehensive overview of the potential uses of **Phospholine** iodide in cell culture, complete with detailed protocols for its application and the assessment of its effects.

Principle of Action

Phospholine iodide (echothiophate iodide) is an organophosphate that irreversibly inhibits acetylcholinesterase (AChE), the enzyme responsible for the hydrolysis of acetylcholine.^[1] This inhibition leads to an accumulation of acetylcholine in the vicinity of cholinergic receptors, resulting in their prolonged activation.







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